

An In-depth Technical Guide to the Stability and Storage of Glycofurol

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Compound of Interest

Compound Name: Glycofurol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Glycofurol**, a versatile solvent and penetration enhancer used in pharmaceutical formulations. The information is compiled to assist researchers, scientists, and drug development professionals in maintaining the integrity and performance of this excipient.

Chemical and Physical Properties

Glycofurol, also known as tetrahydrofurfuryl alcohol polyethylene glycol ether, is a clear, colorless to slightly yellow, almost odorless liquid. It is miscible with water and many organic solvents, making it a valuable component in a variety of pharmaceutical preparations.

Table 1: Physicochemical Properties of **Glycofurol**

Property	Value
Chemical Name	α -[(Tetrahydro-2-furanyl)methyl]- ω -hydroxy-poly(oxy-1,2-ethanediyl)
CAS Number	31692-85-0
Molecular Formula	(C ₂ H ₄ O) _n C ₅ H ₁₀ O ₂
Appearance	Clear, colorless to slightly yellow liquid
Solubility	Miscible with water, ethanol, and other organic solvents
Boiling Point	100-145 °C at 0.4 mm Hg
Density	Approximately 1.09 g/mL at 25 °C

Stability Profile

Glycofurol is generally considered a stable compound under recommended storage conditions. However, like many organic molecules, it can be susceptible to degradation under certain environmental stresses.

General Stability:

- **Glycofurol** is stable under normal ambient temperatures and pressures.[\[1\]](#)
- It is combustible and should be kept away from open flames and high temperatures.
- Incompatibility has been noted with strong oxidizing agents.[\[2\]](#)[\[3\]](#)

Forced Degradation Studies: Forced degradation studies are crucial for understanding the intrinsic stability of a substance and for developing stability-indicating analytical methods. While specific quantitative data from forced degradation studies on **Glycofurol** is not readily available in the public domain, general principles of such studies, as outlined by the International Council for Harmonisation (ICH) guidelines, would apply. These studies typically involve exposing the substance to stress conditions such as acid and base hydrolysis, oxidation, heat, and light.

Recommended Storage Conditions

To ensure the long-term stability and quality of **Glycofurol**, the following storage conditions are recommended based on information from various suppliers and safety data sheets:

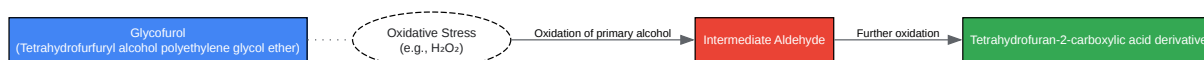
Table 2: Recommended Storage Conditions for **Glycofurol**

Condition	Recommendation	Rationale
Container	Store in a well-closed container.[2]	To prevent contamination and exposure to air and moisture.
Atmosphere	Storage under an inert atmosphere, such as nitrogen, is recommended.[2]	To minimize oxidative degradation.
Temperature	Store in a cool, dry place.[2] Specific recommendations often state to store below +30°C or between 10°C - 25°C.[3][4]	To slow down potential degradation reactions.
Light Exposure	Protect from light.[2]	To prevent photolytic degradation.
Incompatibilities	Store separately from strong oxidizing agents.[2][3]	To avoid potentially hazardous reactions.

Potential Degradation Pathways

While specific degradation pathways for **Glycofurol** have not been extensively detailed in the available literature, potential degradation can be inferred from its chemical structure, which contains an ether linkage and a primary alcohol. The tetrahydrofurfuryl group itself can also be susceptible to degradation.

Below is a theoretical representation of a potential degradation pathway focusing on the tetrahydrofurfuryl alcohol moiety, which could be initiated by oxidation.



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Caption: Theoretical oxidative degradation of the **Glycofurol** primary alcohol.

Experimental Protocols: A General Approach to Forced Degradation Studies

The following is a generalized experimental protocol for conducting a forced degradation study on **Glycofurol**, based on ICH Q1A(R2) guidelines. This protocol should be adapted and validated for specific laboratory conditions and analytical methods.

Objective: To investigate the intrinsic stability of **Glycofurol** under various stress conditions and to identify potential degradation products.

Materials:

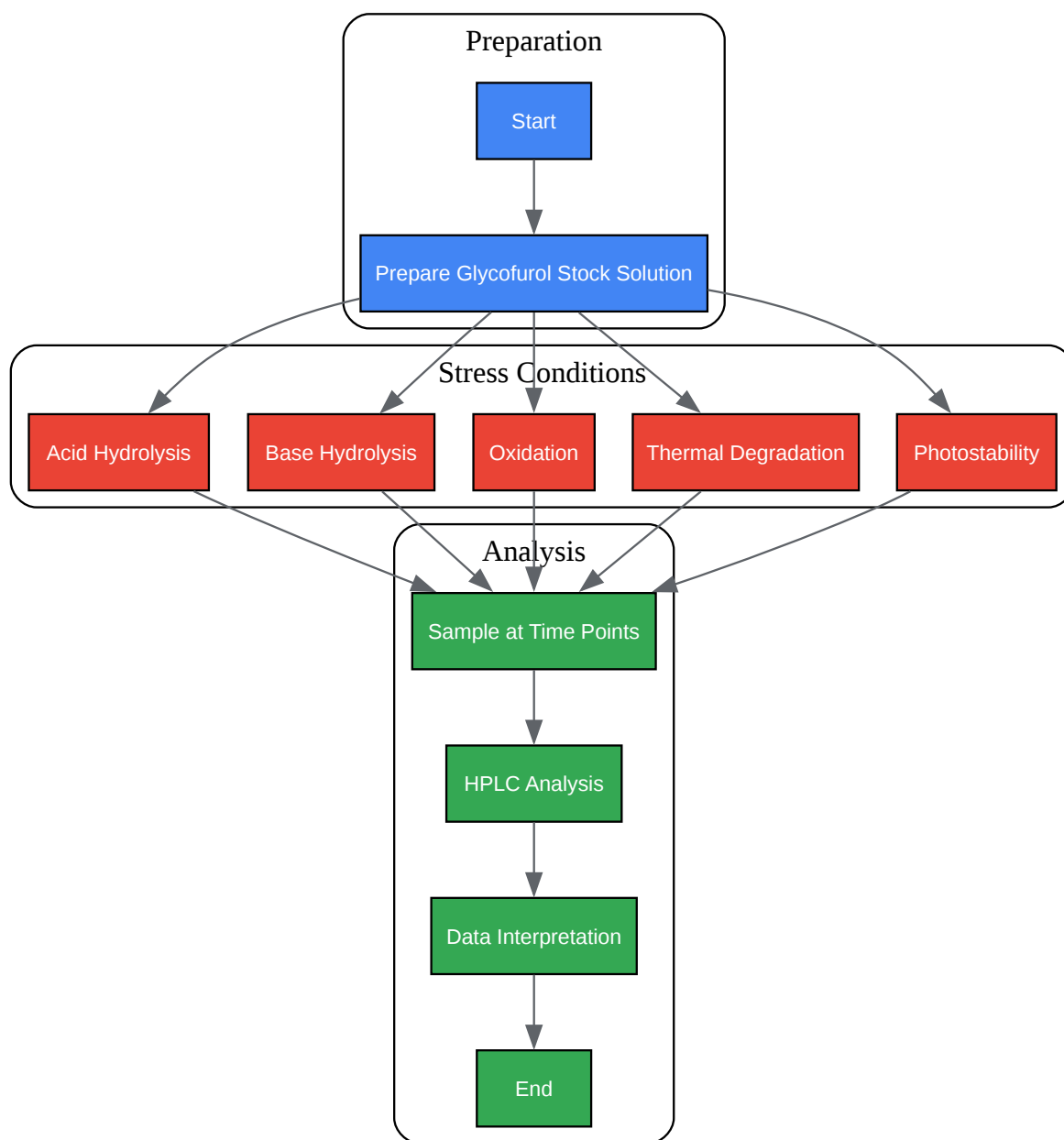
- **Glycofurol**
- Hydrochloric acid (HCl), 1N
- Sodium hydroxide (NaOH), 1N
- Hydrogen peroxide (H₂O₂), 3%
- High-purity water
- Acetonitrile (HPLC grade)
- pH meter
- HPLC system with a suitable detector (e.g., UV, MS)
- Photostability chamber

- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Glycofurol** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 1N HCl and keep at a specified temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis.
 - Base Hydrolysis: Mix the stock solution with 1N NaOH and keep at a specified temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis.
 - Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and store at room temperature for a defined period.
 - Thermal Degradation: Expose a solid or liquid sample of **Glycofurol** to dry heat in an oven at a high temperature (e.g., 80°C) for a defined period.
 - Photostability: Expose the **Glycofurol** solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Analyze the samples using a validated stability-indicating HPLC method to determine the remaining concentration of **Glycofurol** and to detect any degradation products.

The workflow for such a study can be visualized as follows:



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Caption: General workflow for a forced degradation study of **Glycofurol**.

Conclusion

Glycofurol is a stable excipient when stored under the recommended conditions of a cool, dry, and dark environment, preferably under an inert atmosphere and in a well-closed container. It is crucial to avoid contact with strong oxidizing agents. While specific quantitative data on its degradation under stress conditions are limited in publicly available literature, adherence to the outlined storage and handling guidelines will ensure its quality and performance in pharmaceutical applications. For critical applications, it is recommended to perform in-house stability studies to establish appropriate handling and formulation parameters.

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